

(2-Amino-3-methylphenyl)methanol safety and handling precautions

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Compound of Interest

Compound Name:	(2-Amino-3-methylphenyl)methanol
Cat. No.:	B1268403

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An In-depth Technical Guide to the Safety and Handling of **(2-Amino-3-methylphenyl)methanol**

Document ID: TGS-AMPM-20251228 Version: 1.0 Prepared for: Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended as a technical guide for trained professionals in research and development environments. The information provided is compiled from publicly available safety data sheets and chemical databases. It is not exhaustive and should be supplemented with a thorough internal risk assessment and consultation with your institution's Environmental Health and Safety (EHS) department before handling this chemical.

Chemical Identification

(2-Amino-3-methylphenyl)methanol is an organic building block used in chemical synthesis. It is crucial to note that while the IUPAC name specified in the topic is **(2-Amino-3-methylphenyl)methanol**, it is most commonly indexed and sold under the name (3-Amino-2-methylphenyl)methanol or 3-Amino-2-methylbenzyl alcohol.^{[1][2]} All data herein corresponds to this commonly identified substance.

Identifier	Value
Common Name	(3-Amino-2-methylphenyl)methanol[1]
Synonyms	3-Amino-2-methylbenzyl alcohol, Benzinemethanol, 3-amino-2-methyl-[1]
CAS Number	83647-42-1[1][2]
Molecular Formula	C ₈ H ₁₁ NO[1][2]
Molecular Weight	137.18 g/mol [1][2]
Structure	

Hazard Identification and GHS Classification

The compound is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are associated with irritation and acute toxicity.[1][3] All personnel must be fully aware of these hazards before handling.

GHS Summary Table[1][3]

Category	GHS Classification	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4 (H302: Harmful if swallowed)	 alt text	Warning
Skin	Category 2 (H315:		
Corrosion/Irritation	Causes skin irritation)		
Serious Eye Damage/Irritation	Category 2 (H319: Causes serious eye irritation)		
Specific Target Organ Toxicity (Single Exposure)	Category 3 (H335: May cause respiratory irritation)		

Hazard Statements (H-phrases):

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3]

Precautionary Statements (P-phrases): A comprehensive list of precautionary statements is provided in the operational protocols section. Key precautions include avoiding breathing dust, washing skin thoroughly after handling, and using only in well-ventilated areas.[4]

First-Aid Measures

Immediate and appropriate first-aid is critical in the event of exposure.[4]

Exposure Route	First-Aid Protocol
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell. [4]
Skin Contact	Take off immediately all contaminated clothing. Wash off with plenty of soap and water for at least 15 minutes. If skin irritation persists, get medical advice/attention.[4]
Eye Contact	Rinse cautiously with water for several minutes, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
Ingestion	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth. Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting.[3][4]

Handling, Storage, and Personal Protective Equipment (PPE)

Safe Handling Protocols

Adherence to strict handling protocols is mandatory to minimize exposure risk.

- Engineering Controls: Work should be performed in a well-ventilated area, preferably within a certified chemical fume hood.[4] Ensure that eyewash stations and safety showers are close to the workstation location.[4]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[4] Do not eat, drink, or smoke when using this product.[4]
- Procedural Precautions: Avoid contact with skin, eyes, and clothing.[3] Avoid breathing dust or creating dust formations.[3][4] Keep the product and empty containers away from heat and sources of ignition.[4]

Storage Conditions

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][4]
- The compound is noted to be air-sensitive; store under an inert atmosphere (e.g., nitrogen or argon).[3]
- Incompatible Materials: Strong oxidizing agents.[3][4]

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles.[4]
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile rubber).[4]
Skin & Body Protection	Wear a protective lab coat. Ensure clothing fully covers skin.[4]
Respiratory Protection	If dust is generated or ventilation is inadequate, use a NIOSH-approved respirator.[4]

Accidental Release and Disposal

Accidental Release Measures

- Personal Precautions: Use full personal protective equipment (PPE).[5] Evacuate personnel to safe areas. Ensure adequate ventilation.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. The product should not be released into the environment.[3]
- Cleanup Protocol: Sweep up and shovel the material into a suitable container for disposal.[4] Avoid raising dust.[4]

Disposal Considerations

- Dispose of contaminated waste in accordance with local, state, and federal regulations.[4]
- Waste should be collected in approved, labeled hazardous waste containers.[4]

Experimental and Operational Protocols

Detailed toxicological experimental protocols are not available in public safety documents. The following section outlines standard operating procedures (SOPs) for the safe handling and use of this chemical in a laboratory setting, derived from its GHS precautionary statements.[4]

SOP: Weighing and Transferring (Solid Form)

- Preparation: Don all required PPE (lab coat, nitrile gloves, safety goggles). Ensure the chemical fume hood is operational.
- Procedure:
 - P261: Avoid breathing dust.[\[3\]](#) Perform all operations inside the fume hood.
 - P264: Wash hands thoroughly after handling.[\[5\]](#)
 - Carefully open the container. Use a clean spatula to weigh the desired amount onto a weigh boat.
 - Transfer the solid to the reaction vessel.
 - Tap the weigh boat to ensure maximum transfer and minimize residual dust.
- Cleanup:
 - Clean the spatula and work surface.
 - Dispose of the weigh boat and any contaminated wipes in the designated solid hazardous waste container.
 - P362: Take off contaminated clothing and wash before reuse.[\[5\]](#)

SOP: In Case of Exposure

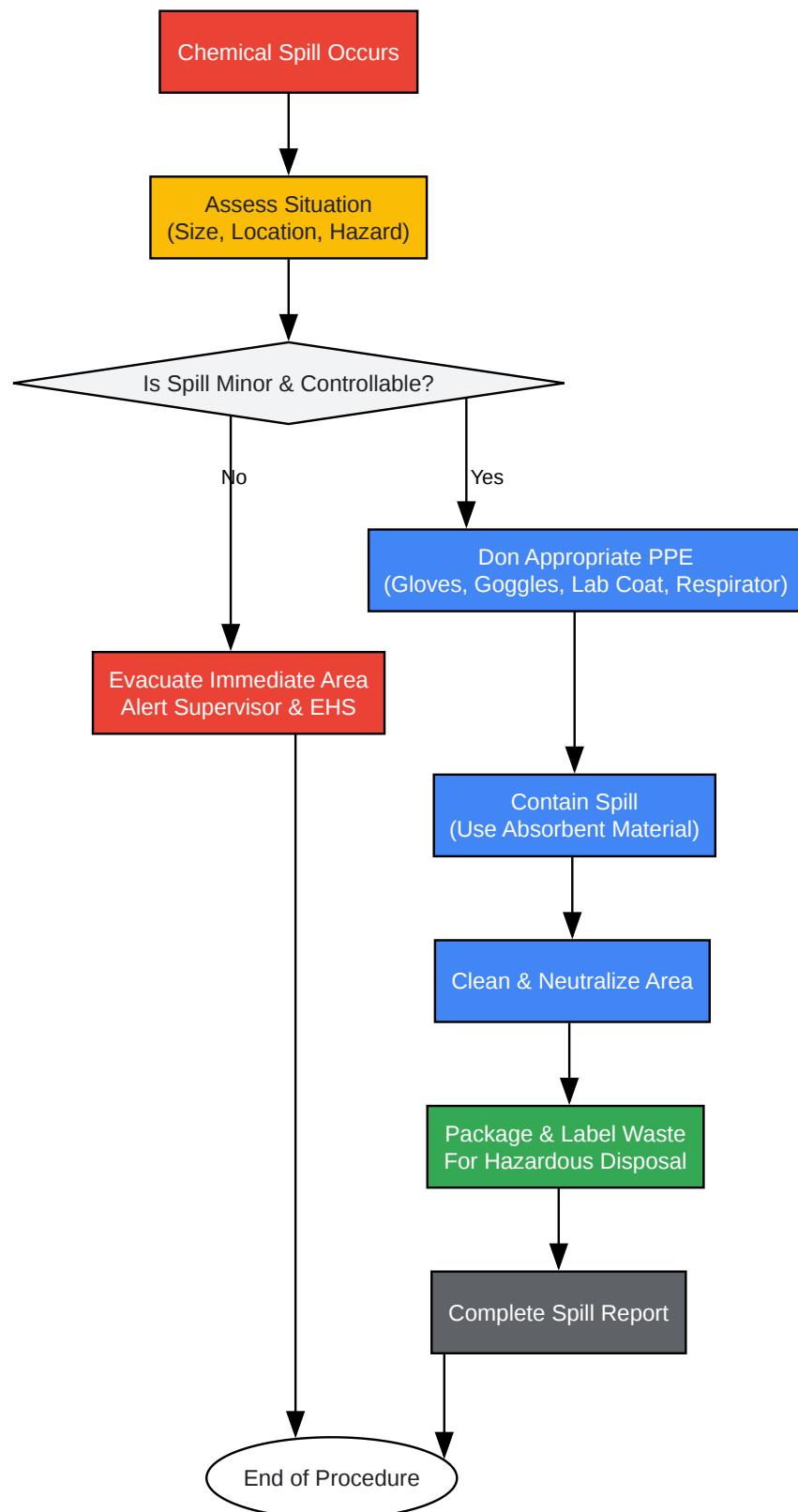
- Skin Contact (P302+P352): IF ON SKIN: Wash with plenty of soap and water.[\[3\]](#)
- Eye Contact (P305+P351+P338): IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[3\]](#)
- Inhalation (P304+P340): IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[5\]](#)
- Ingestion (P301+P312): IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[3\]](#)

Stability and Reactivity

- Reactivity: No information available on hazardous reactions under normal processing.[4]
- Chemical Stability: Stable under recommended storage conditions, but noted to be air-sensitive.[3]
- Conditions to Avoid: Excess heat, dust formation, and exposure to air.[3][4]
- Incompatible Materials: Strong oxidizing agents.[3][4]
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂), Nitrogen oxides (NO_x).[4]

Visual Workflow

The following diagram illustrates a logical workflow for responding to a chemical spill, a critical protocol when handling **(2-Amino-3-methylphenyl)methanol**.

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Caption: Emergency response workflow for a chemical spill.

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